

Pramoxine Hydrochloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Pramoxine Hydrochloride*

Cat. No.: *B177174*

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This in-depth guide provides a comprehensive technical overview of **pramoxine hydrochloride**, a widely utilized topical anesthetic. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical identifiers, physicochemical properties, mechanism of action, and practical applications of this compound. The information presented herein is grounded in authoritative sources to ensure scientific integrity and support further research and development endeavors.

Core Chemical Identity

Pramoxine hydrochloride is the hydrochloride salt of pramoxine, a morpholine derivative.^[1] It is a well-established active pharmaceutical ingredient (API) primarily known for its local anesthetic and antipruritic (anti-itch) properties.^{[2][3]}

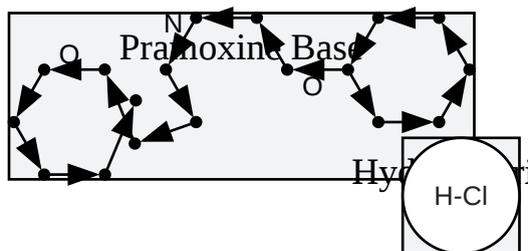
Chemical Identifiers

A precise understanding of a compound's identity is fundamental for any scientific investigation. The following table summarizes the key chemical identifiers for **pramoxine hydrochloride**.

Identifier	Value	Source(s)
CAS Number	637-58-1	[4][5][6][7]
IUPAC Name	4-[3-(4-butoxyphenoxy)propyl]morpholine;hydrochloride	[1][8]
Chemical Formula	C ₁₇ H ₂₈ ClNO ₃	[1][6][9][10]
Molecular Weight	329.86 g/mol	[4][6][11][12][13]
Canonical SMILES	CCCCOC1=CC=C(C=C1)OCCN2CCOCC2.Cl	[1][2]
PubChem CID	73957	[1]
EINECS Number	211-293-1	[5][12][14]
UNII	88AYB867L5	[14][15]
InChI Key	SYCBXBCPLUFJID-UHFFFAOYSA-N	[1][12][14]

Structural Representation

The chemical structure of **pramoxine hydrochloride** is integral to its function. The molecule consists of a butoxyphenoxy group linked by a propyl chain to a morpholine ring. The hydrochloride salt form enhances its solubility in aqueous media.



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Caption: 2D structure of **Pramoxine Hydrochloride**.

Physicochemical Properties

The efficacy and formulation of a drug are heavily influenced by its physicochemical properties.

Pramoxine hydrochloride is a white or almost white crystalline powder.[\[4\]](#)

Property	Value	Source(s)
Melting Point	170-174 °C	[4]
Solubility	Freely soluble in water and alcohol; slightly soluble in chloroform and methanol.	[4] [5] [11]
Appearance	White to off-white crystalline powder.	[4] [13]

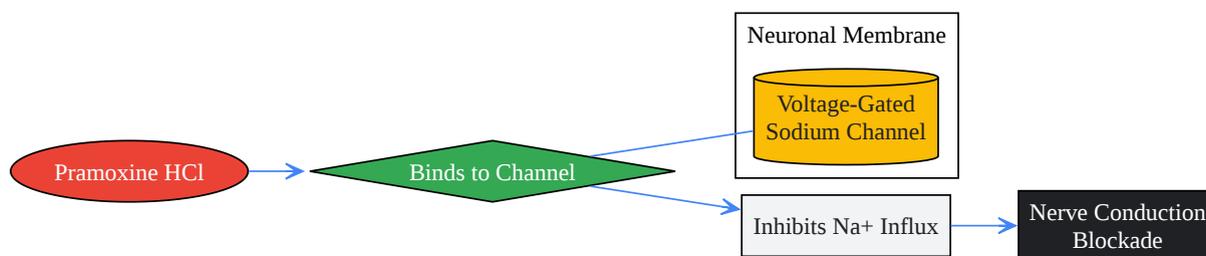
Mechanism of Action

Pramoxine hydrochloride functions as a local anesthetic by blocking nerve conduction.[\[1\]](#)

This is achieved through the inhibition of voltage-gated sodium channels in the neuronal membrane.

The mechanism can be summarized as follows:

- **Binding to Sodium Channels:** **Pramoxine hydrochloride** binds to a specific site within the voltage-gated sodium channels.[\[1\]](#)[\[13\]](#)
- **Inhibition of Sodium Influx:** This binding stabilizes the channel in an inactive state, preventing the influx of sodium ions that is necessary for the initiation and propagation of an action potential.[\[1\]](#)[\[13\]](#)
- **Conduction Blockade:** The resulting decrease in sodium permeability of the neuronal membrane leads to a blockade of nerve impulse conduction, producing a local anesthetic effect.[\[1\]](#)[\[13\]](#)



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Caption: Simplified workflow of Pramoxine HCl's anesthetic action.

Applications in Research and Drug Development

Pramoxine hydrochloride is primarily used in topical formulations for the temporary relief of pain and itching associated with various dermatological conditions.[1][16] Its applications include:

- Minor skin irritations, cuts, and burns.[1]
- Insect bites and rashes from poison ivy, oak, or sumac.[1]
- Hemorrhoids and other anorectal conditions.[1]

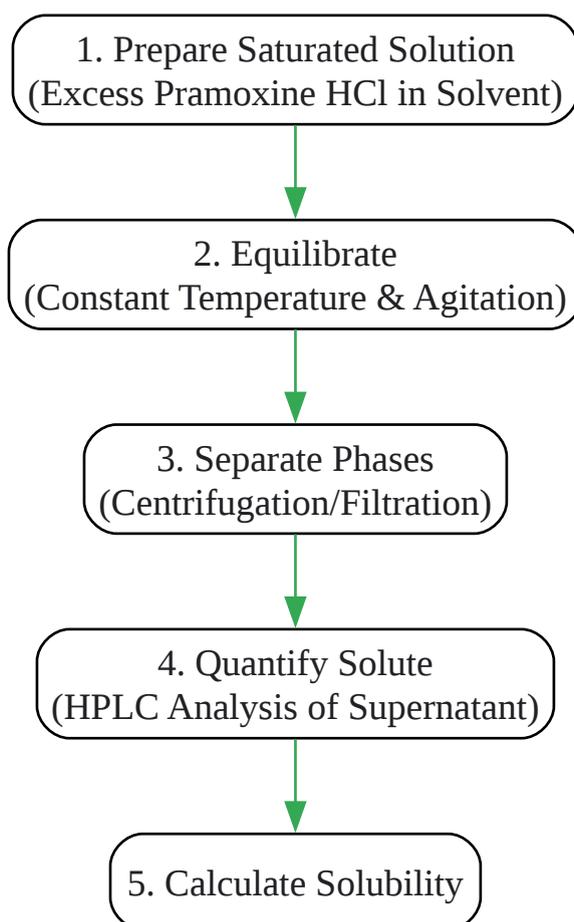
Due to its distinct chemical structure, which is unrelated to ester or amide-type local anesthetics, **pramoxine hydrochloride** is a valuable alternative for patients who may have sensitivities to these other classes of anesthetics.[13] This low potential for cross-sensitization is a significant advantage in clinical practice.

Experimental Protocols

Solubility Determination

A standard protocol for determining the solubility of **pramoxine hydrochloride** involves the following steps:

- Preparation of Saturated Solution: Add an excess amount of **pramoxine hydrochloride** to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Separate the undissolved solid from the solution by centrifugation or filtration.
- Quantification: Analyze the concentration of **pramoxine hydrochloride** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Calculation: Express the solubility as the mass of solute dissolved in a given volume or mass of the solvent.



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Caption: Workflow for determining the solubility of Pramoxine HCl.

Safety and Handling

For laboratory and research purposes, standard safety precautions should be observed when handling **pramoxine hydrochloride**. It is important to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

Pramoxine hydrochloride is a well-characterized topical anesthetic with a distinct chemical profile and a favorable safety record for its intended use. Its unique structure provides a valuable therapeutic option, particularly for individuals with sensitivities to other local anesthetics. This guide has provided a foundational understanding of its chemical identity, mechanism of action, and key properties to support ongoing research and the development of new therapeutic applications.

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